

Spectroscopic Profile of 1-(2-Methoxyethyl)-4-nitro-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Methoxyethyl)-4-nitro-1H-pyrazole

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This technical guide provides an in-depth analysis of the spectroscopic data for the heterocyclic compound **1-(2-Methoxyethyl)-4-nitro-1H-pyrazole**. Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive examination of the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data for this compound. The guide emphasizes the rationale behind experimental methodologies and the principles of data interpretation, ensuring a thorough understanding of the molecule's structural characteristics.

Molecular Structure and Spectroscopic Significance

1-(2-Methoxyethyl)-4-nitro-1H-pyrazole is a substituted nitropyrazole, a class of compounds of significant interest in medicinal chemistry and materials science. Spectroscopic analysis is fundamental to confirming the identity, purity, and structure of such synthesized molecules. Each spectroscopic technique provides a unique piece of the structural puzzle, and a combined analysis affords a complete and validated molecular profile.

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